

# CAS number and IUPAC name for Tetradec-11-enal

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## Compound of Interest

Compound Name: *Tetradec-11-enal*

Cat. No.: *B12451409*

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## Chemical Identifiers for Tetradec-11-enal

**Tetradec-11-enal** is an organic compound classified as a fatty aldehyde. It is a notable insect pheromone, particularly for the spruce budworm. The chemical structure of **tetradec-11-enal** includes a fourteen-carbon chain with a double bond at the eleventh carbon and an aldehyde functional group at the end. The geometry of the double bond gives rise to two stereoisomers, (E) and (Z), each with a unique CAS number and IUPAC name.

## Isomers of Tetradec-11-enal

The two stereoisomers of **Tetradec-11-enal** are:

- **(E)-Tetradec-11-enal**: In this isomer, the carbon chains are on opposite sides of the double bond (a "trans" configuration).
- **(Z)-Tetradec-11-enal**: In this isomer, the carbon chains are on the same side of the double bond (a "cis" configuration).

The specific isomer is crucial as it can elicit different biological responses in insects.

## Data Summary

Below is a summary of the CAS numbers and IUPAC names for the stereoisomers of **Tetradec-11-enal**.

Isomer	IUPAC Name	CAS Number(s)
(E)-Tetradec-11-enal	(E)-tetradec-11-enal[1][2]	35746-21-5[1][2][3][4][5], 70893-80-0[1][6]
(Z)-Tetradec-11-enal	(Z)-tetradec-11-enal[7][8]	35237-64-0[7][8]

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## References

- 1. 11-Tetradecenal, (11E)- | C<sub>14</sub>H<sub>26</sub>O | CID 6365677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy (E)-Tetradec-11-enal | 35746-21-5 [smolecule.com]
- 3. (E)-Tetradec-11-enal | 35746-21-5 | Benchchem [benchchem.com]
- 4. (E)-11-tetradecenal [flavscent.com]
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- 6. Page loading... [wap.guidechem.com]
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